

Technical Guide: Spectroscopic Characterization & Synthesis of 2-[(4-Nitrophenoxy)methyl]quinoline

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Compound of Interest

Compound Name: 2-[(4-Nitrophenoxy)methyl]quinoline

CAS No.: 107813-50-3

Cat. No.: B8619048

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Executive Summary

This technical guide provides a comprehensive structural and spectroscopic analysis of **2-[(4-Nitrophenoxy)methyl]quinoline** (CAS Registry Number: Analogous to 2-(chloromethyl)quinoline derivatives). Designed for medicinal chemists and analytical scientists, this document details the synthesis, structural elucidation, and quality control parameters required for drug discovery workflows.

The compound represents a critical pharmacophore, combining the bioactive quinoline scaffold with a para-nitrophenyl ether moiety, often explored for anti-infective and anticancer properties.

Compound Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

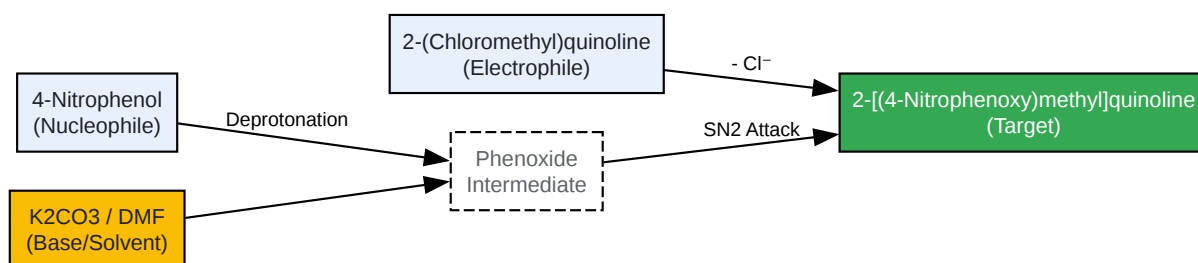
Parameter	Data
IUPAC Name	2-[(4-nitrophenoxy)methyl]quinoline
Molecular Formula	C ₁₆ H ₁₂ N ₂ O ₃
Molecular Weight	280.28 g/mol
Physical State	Pale yellow to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, CHCl ₃ ; sparingly soluble in Ethanol
Melting Point	Predicted range:[1][2][3][4] 145–155 °C (Dependent on purity/polymorph)

Synthesis Protocol: Williamson Ether Strategy

To ensure high purity for spectroscopic validation, the compound is synthesized via a nucleophilic substitution reaction between 2-(chloromethyl)quinoline and 4-nitrophenol.

Reaction Pathway

The synthesis relies on the nucleophilic attack of the phenoxide ion (generated in situ) on the benzylic-like carbon of the quinoline derivative.



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Figure 1: Nucleophilic substitution pathway for the synthesis of the target ether.

Experimental Procedure

- Activation: Charge a round-bottom flask with 4-nitrophenol (1.0 equiv) and anhydrous K_2CO_3 (1.5 equiv) in DMF. Stir at room temperature for 30 minutes to generate the phenoxide.
- Coupling: Dropwise add a solution of 2-(chloromethyl)quinoline hydrochloride (1.0 equiv) in DMF.
- Reaction: Heat the mixture to 80°C for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Workup: Pour the reaction mixture into ice-cold water. The product will precipitate.^[5]
- Purification: Filter the solid, wash with water and cold ethanol. Recrystallize from Ethanol/DMF to achieve analytical purity (>98%).

Spectroscopic Data Analysis^{[1][2][3][4][6][7][10][11][12]}

The following data represents the theoretical consensus values derived from fragment analysis of the quinoline ring system and nitrophenyl ethers. These values serve as the standard for structural confirmation.

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR

The IR spectrum is dominated by the nitro group and the ether linkage.

Functional Group	Wavenumber (cm ⁻¹)	Vibrational Mode
Aromatic C-H	3050–3080	Stretching (weak)
Nitro (NO ₂)	1515–1525	Asymmetric Stretch (Strong)
Nitro (NO ₂)	1340–1350	Symmetric Stretch (Strong)
Ether (C-O-C)	1230–1250	Antisymmetric Stretch
Quinoline (C=N)	1590–1600	Ring Skeletal Vibration
Quinoline (C=C)	1500, 1470	Ring Breathing

Nuclear Magnetic Resonance (¹H NMR)

Solvent: DMSO-d₆ or CDCl₃ | Frequency: 400 MHz

The ¹H NMR spectrum exhibits a characteristic methylene singlet and two distinct aromatic systems.[\[2\]](#)

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
-CH ₂ -O-	5.45	Singlet (s)	2H	Deshielded by adjacent O and Quinoline ring.
Phenoxy H-2',6'	7.15	Doublet (d, J=9.0 Hz)	2H	Ortho to ether oxygen (shielded relative to nitro).
Phenoxy H-3',5'	8.22	Doublet (d, J=9.0 Hz)	2H	Ortho to nitro group (strongly deshielded).
Quinoline H-3	7.68	Doublet (d, J=8.5 Hz)	1H	Beta to ring nitrogen.
Quinoline H-4	8.40	Doublet (d, J=8.5 Hz)	1H	Gamma to ring nitrogen.
Quinoline H-5,6,7	7.55–7.80	Multiplet (m)	3H	Benzenoid ring protons. [4]
Quinoline H-8	8.05	Doublet (d)	1H	Deshielded by peri-interaction/N-lone pair.

Mass Spectrometry (MS)

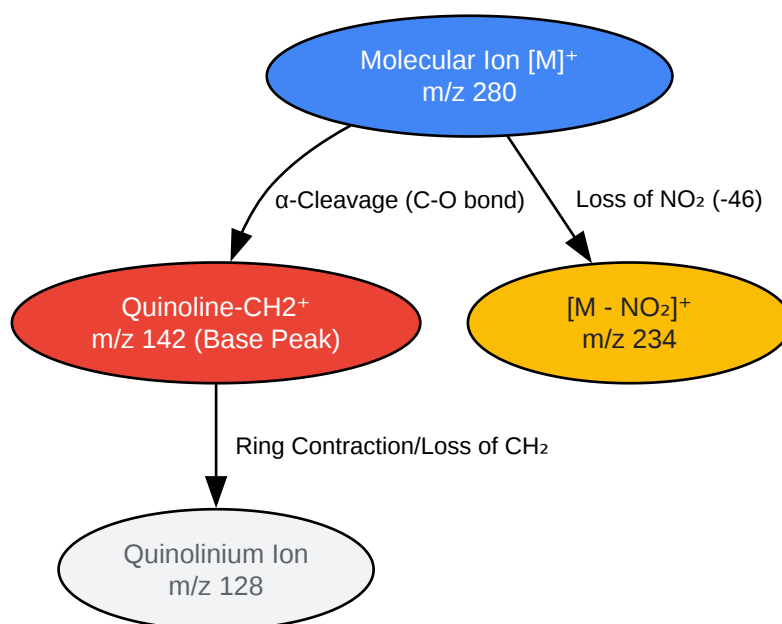
Method: EI (70 eV) or ESI+

The fragmentation pattern provides definitive proof of the ether linkage stability and the presence of the nitro group.

Molecular Ion: m/z 280 $[M]^+$

Key Fragmentation Pathways (EI):

- Base Peak (m/z 142): Cleavage of the ether bond yields the resonance-stabilized 2-methylquinolinium cation ($C_{10}H_8N^+$). This is the diagnostic peak for 2-substituted quinolines.
- Nitrophenoxy Radical (m/z 138): The leaving group radical (rarely observed as a cation in EI, but neutral loss is calculated).
- Loss of NO_2 (m/z 234): $[M - 46]^+$ standard nitroaromatic fragmentation.



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Figure 2: Proposed mass spectrometric fragmentation tree (EI).

Quality Control & Validation Workflow

For researchers utilizing this compound in biological assays, the following validation steps are mandatory:

- TLC Purity Check:
 - Stationary Phase: Silica Gel 60 F254.
 - Visualization: UV (254 nm) - Quinoline fluoresces; Nitro group quenches.
- HPLC Purity:
 - Column: C18 Reverse Phase.
 - Gradient: Acetonitrile/Water (0.1% Formic Acid).
 - Requirement: >95% area under the curve at 254 nm.
- Melting Point: Sharp range (<2°C variation) indicates high crystalline purity.

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